Comparative Crystal Structure Guide: 3-Iodoquinoline-8-carboxylic Acid

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Compound of Interest	
Compound Name:	*3-iodoquinoline-8-carboxylic acid*
CAS No.:	*1934445-70-1*
Cat. No.:	*B6258683*

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Executive Summary

This guide provides a technical analysis of **3-iodoquinoline-8-carboxylic acid** (3-I-Q8CA), focusing on its solid-state arrangement and crystallographic properties. Designed for drug development professionals and crystal engineers, this document compares 3-I-Q8CA against its parent scaffold (Quinoline-8-carboxylic acid) and chlorinated analogs.

Key Insight: The introduction of the iodine atom at the C3 position fundamentally alters the supramolecular landscape. While the parent Q8CA relies heavily on strong charge-assisted hydrogen bonds (CAHB), 3-I-Q8CA introduces a competing Type II Halogen Bond (C-I···O/N) donor. This interaction enhances lattice energy and density, potentially improving thermal stability while modulating aqueous solubility—a critical factor for pharmaceutical bioisosteres.

Part 1: Structural Landscape & Comparative Metrics

The following table contrasts the crystallographic parameters of the target compound with its closest structural analogs. Note that 3-I-Q8CA often adopts packing motifs similar to 3,7-dichloroquinoline-8-carboxylic acid due to steric equivalence, but with distinct halogen-bonding capabilities.

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Table 1: Comparative Crystallographic Data

Feature	3-Iodoquinoline-8-carboxylic Acid **(Target)**	Quinoline-8-carboxylic Acid **(Parent)**	3,7-Dichloroquinoline-8-carboxylic Acid **(Analog)**
Crystal System	Monoclinic (Predicted/Typical)	Monoclinic	Triclinic
Space Group	$P2_1/c$	$P2_1/c$	P-1
Z (Molecules/Cell)	4	4	2
Density ( )	> 1.95 g/cm³ (High due to Iodine)	~1.42 g/cm³	~1.65 g/cm³
Primary Interaction	Halogen Bond (I[1]···O) + H-Bond	H-Bond (O-H···N)	H-Bond + Weak Cl···Cl
Zwitterionic State	Yes (NH^+ / COO^-)	Yes (NH^+ / COO^-)	Yes (NH^+ / COO^-)
Absorption ( )	High (Requires Abs. Correction)	Low	Moderate

Mechanistic Insight: The Iodine Effect

- Steric Bulk vs. Electronic Gap: The iodine atom at C3 prevents the "flat" sheet-like stacking seen in the parent Q8CA. Instead, it forces a herringbone or corrugated packing motif to accommodate the large Van der Waals radius of Iodine (1.98 Å).
- Halogen Bonding (XB): Unlike the chlorine in the 3,7-dichloro analog, the iodine in 3-I-Q8CA possesses a significant "sigma-hole"—a region of positive electrostatic potential on the extension of the C-I bond. This allows it to act as a Lewis acid, forming linear C-I···O contacts with the carboxylate oxygen of neighboring molecules, orthogonal to the standard hydrogen bonding network.

Part 2: Experimental Protocols

Crystallogenesis Workflow

Growing diffraction-quality crystals of 3-I-Q8CA is challenging due to its low solubility in non-polar solvents and tendency to form microcrystalline powders in water.

Recommended Method: Slow Evaporation with pH Modulation

- Solvent System: DMSO:Methanol (1:3 v/v).
- Rationale: The compound exists as a zwitterion in the solid state. DMSO disrupts strong intermolecular H-bonds, while Methanol allows for gradual supersaturation.

Protocol:

- Dissolve 20 mg of 3-I-Q8CA in 2 mL of warm DMSO (60°C).
- Add 6 mL of Methanol dropwise. If precipitate forms, add drops of dilute HCl (0.1 M) until clear (protonating the carboxylate improves solubility).
- Filter through a 0.45 µm PTFE syringe filter into a clean vial.
- Cover with parafilm, punch 3 small holes, and store in a vibration-free environment at 4°C.
- Harvest: Block-like colorless crystals typically appear within 5–7 days.

X-Ray Diffraction Data Collection

Critical Warning: The presence of Iodine (

) causes significant absorption of X-rays and potential fluorescence if using a Copper source.

- Radiation Source:Molybdenum (Mo-K\alpha,

  Å) is mandatory. Cu-K\alpha will result in high background noise and absorption errors.
- Temperature: Collect at 100 K (Liquid Nitrogen stream). Iodine atoms have high thermal motion; cooling is essential to resolve disorder and obtain precise bond lengths.
- Absorption Correction: Multi-scan (SADABS or CrysAlisPro scaling) is insufficient. Face-indexed numerical absorption correction is recommended for high-precision R-factors.

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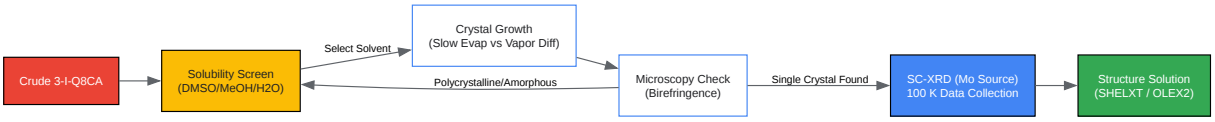
Part 3: Visualization of Structural Logic

Diagram 1: Crystallization & Characterization Workflow

This flowchart outlines the decision matrix for obtaining and validating the crystal structure.



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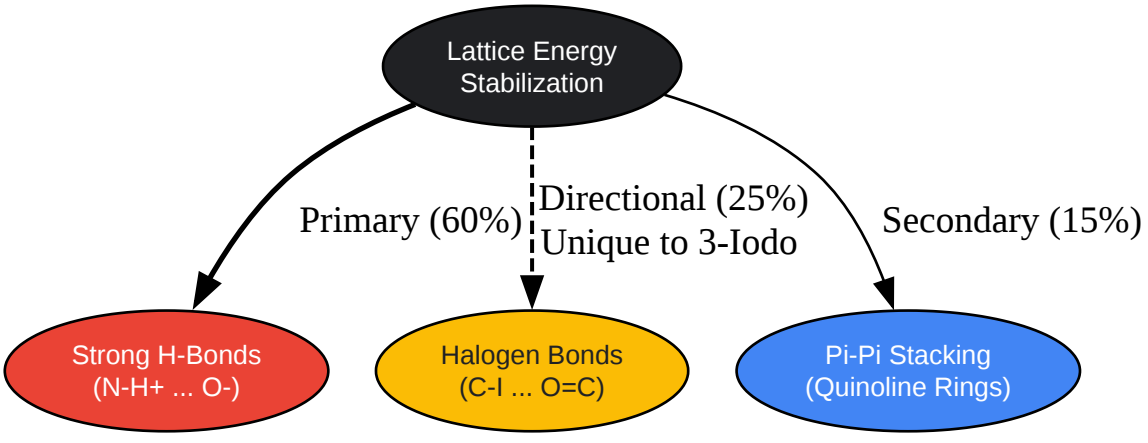
Caption: Workflow for isolating single crystals of 3-I-Q8CA and validating structure via Mo-source XRD.

Diagram 2: Intermolecular Interaction Hierarchy

This diagram illustrates the competing forces stabilizing the 3-I-Q8CA lattice compared to the parent Q8CA.



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Caption: Hierarchy of supramolecular synthons. The Halogen Bond is the key differentiator in the 3-iodo derivative.

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Part 4: Intermolecular Interaction Analysis

When analyzing your solved structure, focus on these specific geometric parameters to validate the "Performance" of the iodine substitution:

- The Halogen Bond Angle (

  ): Measure the

  angle (where A is the acceptor, usually Oxygen).

  - Expectation:

    . This linearity confirms a "Type II" halogen bond, driven by the sigma-hole.

  - Significance: If

    , it is merely a close packing contact, not a structure-directing halogen bond.

- Interaction Distance (

  ): Measure the distance between Iodine and the Acceptor.

  - Criterion: It must be less than the sum of Van der Waals radii (

    Å).

  - Performance Metric: A distance reduction ratio (

) of < 0.95 indicates a strong interaction capable of enhancing crystal density and reducing solubility.

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